

An In-depth Technical Guide to the Safe Handling of (Iodomethyl)trimethylsilane

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Compound of Interest

Compound Name: (Iodomethyl)trimethylsilane

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This guide provides comprehensive safety and handling information for **(Iodomethyl)trimethylsilane** (CAS No. 4206-67-1), a flammable and corrosive organosilicon compound utilized in organic synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

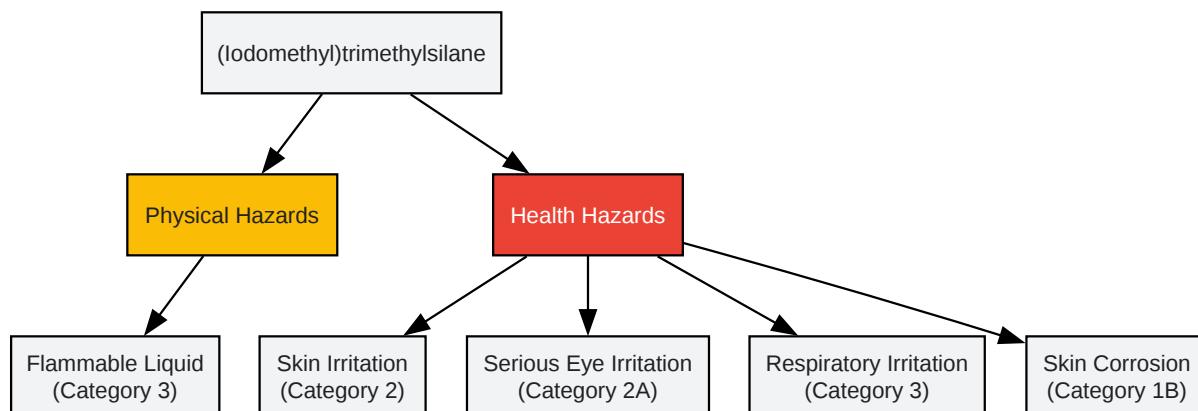
Hazard Identification and Classification

(Iodomethyl)trimethylsilane is a hazardous chemical that presents multiple risks. It is classified as a flammable liquid and vapor, causes skin irritation and serious eye irritation, and may cause respiratory irritation. Some sources also indicate that it can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor. [1]
Skin corrosion/irritation	2	H315: Causes skin irritation. [1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation. [1]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation. [1]
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage. [2]

DOT Hazard Identification Workflow



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Caption: Hazard identification for **(Iodomethyl)trimethylsilane**.

Physical and Chemical Properties

Understanding the physical and chemical properties of **(Iodomethyl)trimethylsilane** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties

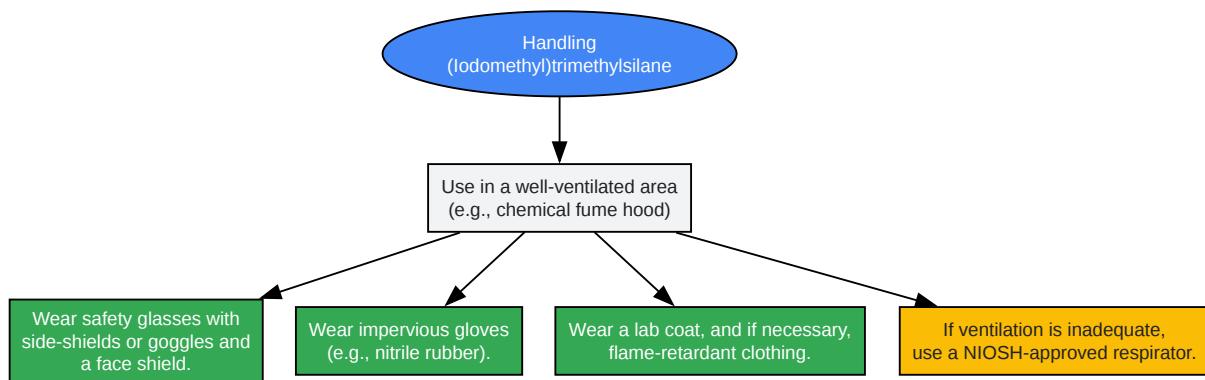
Property	Value
Molecular Formula	C4H11Si
Molecular Weight	214.12 g/mol
Appearance	Clear yellow to brown liquid ^[3]
Boiling Point	139-142 °C (lit.) ^[4]
Density	1.442 - 1.443 g/mL at 25 °C (lit.) ^{[3][4]}
Refractive Index	n _{20/D} 1.491 (lit.) ^[4]
Flash Point	-31 °C / -23.8 °F ^[5]

Safe Handling and Storage Protocols

3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **(Iodomethyl)trimethylsilane** to determine the appropriate PPE.

PPE Selection Logic



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Caption: Personal Protective Equipment selection workflow.

3.2. Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not breathe vapors or mists.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][6] No smoking.[1][6]
- Use only non-sparking tools and explosion-proof equipment.[2][5][6]
- Take precautionary measures against static discharge.[5][6] Ground and bond containers and receiving equipment.[6]
- Handle under an inert atmosphere as the material is moisture and light-sensitive.[1][6]
- Wash hands thoroughly after handling.[1]

3.3. Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][6]
- Keep away from heat and sources of ignition.[6]
- Store under an inert gas.[1] The product is light and moisture sensitive.[1][6]
- Store in a flammables area.[6]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[5][6]

Emergency Procedures

4.1. First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [1] [6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. [2]

4.2. Fire Fighting Measures

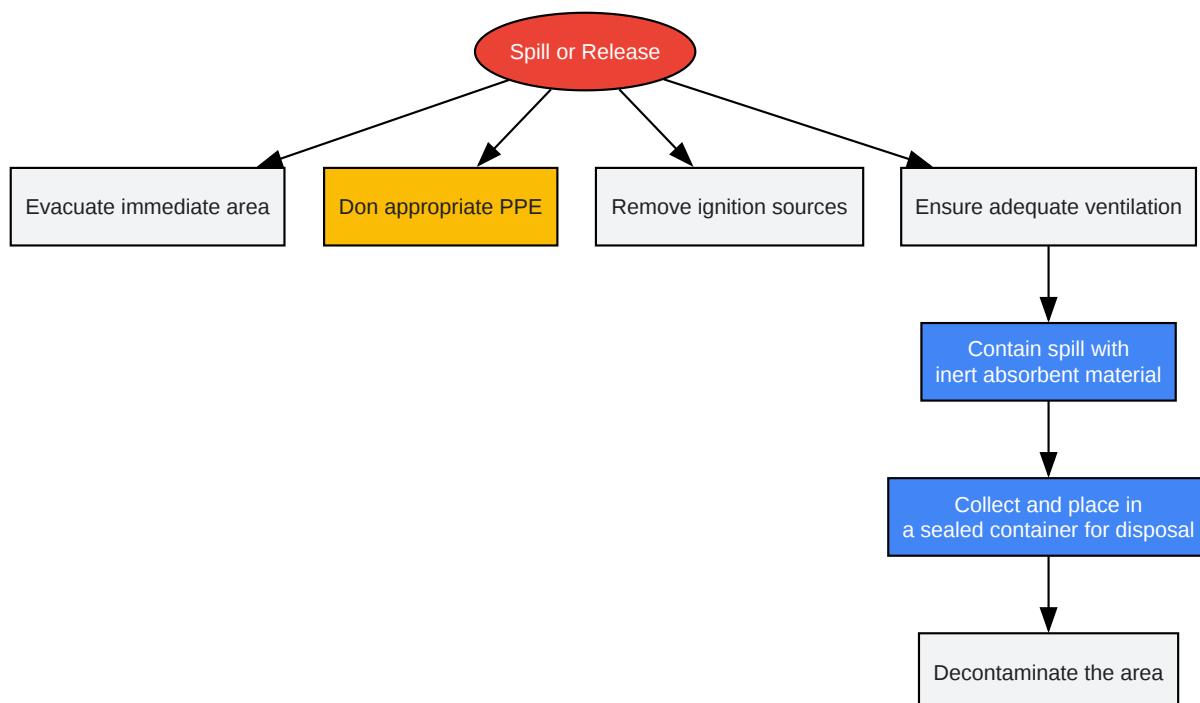
- Suitable extinguishing media: Use dry sand, dry chemical, or alcohol-resistant foam. CO₂ can also be used.[\[5\]](#)[\[6\]](#)
- Unsuitable extinguishing media: Do NOT use a water jet.[\[1\]](#)
- Specific hazards: Hazardous combustion products include carbon oxides, hydrogen iodide, and silicon oxides. Vapors are heavier than air and may spread along floors, and vapor-air mixtures are explosive at intense warming.
- Protective equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[\[1\]](#)

4.3. Accidental Release Measures

- Personal precautions: Evacuate personnel to safe areas.[\[1\]](#) Use personal protective equipment.[\[1\]](#) Avoid breathing vapors, mist, or gas.[\[1\]](#) Ensure adequate ventilation.[\[1\]](#) Remove all sources of ignition.[\[1\]](#)

- Environmental precautions: Prevent further leakage or spillage if safe to do so.[1] Do not let the product enter drains.[1]
- Methods for cleaning up: Contain spillage, and then collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local/national regulations.[1]

Emergency Response Workflow



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Caption: Workflow for responding to a spill of **(Iodomethyl)trimethylsilane**.

Stability and Reactivity

- Reactivity: Vapor/air mixtures are explosive at intense warming.

- Chemical stability: The product is chemically stable under standard ambient conditions (room temperature). It is, however, sensitive to light and moisture.[6]
- Conditions to avoid: Heat, flames, sparks, and moisture.[1]
- Incompatible materials: Strong oxidizing agents, strong acids, and strong bases.[5][6]
- Hazardous decomposition products: In the event of a fire, hazardous decomposition products include carbon oxides, hydrogen iodide, and silicon oxides.

Toxicological Information

The chemical, physical, and toxicological properties of **(Iodomethyl)trimethylsilane** have not been thoroughly investigated. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation. No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, NTP, or OSHA.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself. It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber system.[2]

Transport Information

(Iodomethyl)trimethylsilane is regulated for transport.

Table 4: Transportation Information

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT (US)	2924	Flammable liquids, corrosive, n.o.s. ((Iodomethyl)trimethylsilane)	3 (8)	III
IMDG	2924	FLAMMABLE LIQUID, CORROSIVE, N.O.S. ((Iodomethyl)trimethylsilane)	3 (8)	III
IATA	2924	Flammable liquid, corrosive, n.o.s. ((Iodomethyl)trimethylsilane)	3 (8)	III

Information is based on available Safety Data Sheets and may be subject to change. Always consult the most current SDS before handling this chemical.

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